

Application Notes and Protocols for Polyoxin B: Foliar and Soil Application Methods

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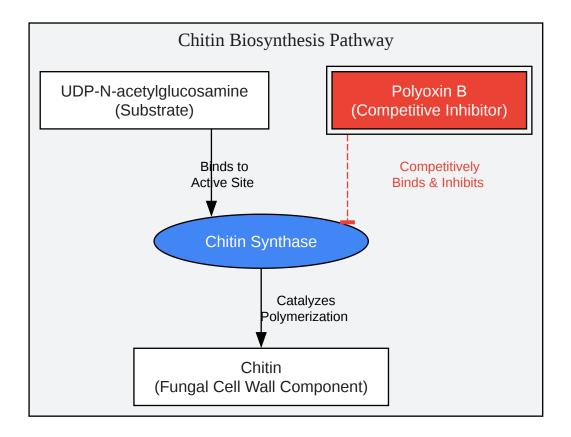
Introduction

Polyoxin B is a peptidyl-pyrimidine nucleoside antibiotic isolated from the soil bacterium Streptomyces cacaoi var. asoensis.[1][2][3] It is a potent and specific fungicide widely used in agriculture to control various plant pathogenic fungi.[4][5] Its primary mode of action is the competitive inhibition of chitin synthase, an essential enzyme responsible for the biosynthesis of chitin, a critical structural component of the fungal cell wall.[6][7][8][9][10] This targeted action makes it a selective agent, as chitin is absent in plants and vertebrates.[8][10] Polyoxin B demonstrates systemic and protective properties and is effective against pathogens such as Alternaria spp., powdery mildews, and Botrytis cinerea on a variety of fruits, vegetables, and ornamental plants.[1][4]

Mode of Action: Chitin Synthase Inhibition

Polyoxin B's structure mimics that of UDP-N-acetylglucosamine (UDP-GlcNAc), the natural substrate for chitin synthase.[2][10] This structural similarity allows it to act as a competitive inhibitor, binding to the enzyme's active site and blocking the polymerization of UDP-GlcNAc into chitin chains.[6][7][10] This disruption of cell wall synthesis ultimately leads to abnormal fungal morphology, such as swelling in germ tubes and hyphae, and inhibition of fungal growth and sporulation.[5][11]





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Caption: Polyoxin B competitively inhibits chitin synthase, blocking cell wall formation.

Quantitative Data Summary

The following tables summarize key quantitative data from experimental studies involving **Polyoxin B**.

Table 1: Efficacy of Foliar **Polyoxin B** Application



Target Pathogen	Host Plant	Polyoxin B Concentration	•	
Podosphaera leucotricha	Apple	Alternating with Myclobutanil	Provided the best control of powdery mildew.	[12]
Sphaerotheca pannosa	Nectarine	0.0125% - 0.05% (v/v)	Better control than standard SI fungicides.	[12]
Uncinula necator	Grapevine	1 mg/L (1 ppm)	52.5% inhibition of conidia germination.	[12]
Uncinula necator	Grapevine	10 mg/L (10 ppm)	76.6% inhibition of conidia germination.	[12]
Uncinula necator	Grapevine	100 mg/L (100 ppm)	100% inhibition of conidia germination; >90% protection.	[12]
Podosphaera xanthii	Cucumber	50 ppm	Inhibited conidial formation by 98.8%.	[5]
Various Fungi	Rice	125 - 500 ppm	No phytotoxic signs observed after 12 days.	[3]

Table 2: Dissipation and Residue Data for Polyoxin B



Application Method	Application Rate (a.i.)	Matrix	Half-Life (t½)	Terminal Residue	Reference
Foliar Spray	150 g/ha & 225 g/ha	Cucumber	2.5 - 5.0 days	<0.05 mg/kg after 3-5 days	[13][14]
Soil (from foliar spray)	150 g/ha & 225 g/ha	Soil	2.5 - 5.0 days	Not specified	[13][14]

Experimental Protocols

Protocol 1: Greenhouse Efficacy of Foliar Polyoxin B Application

This protocol is designed to assess the protective and curative efficacy of foliar-applied **Polyoxin B** against a target fungal pathogen, such as powdery mildew on grapevines.

- 1. Materials and Reagents:
- Polyoxin B standard or commercial formulation (e.g., 10% wettable powder).[15]
- Healthy, susceptible host plants (e.g., grapevine, cucumber seedlings).
- Fungal pathogen culture (e.g., Uncinula necator, Podosphaera xanthii).
- Sterile deionized water.
- Wetting agent/adjuvant (optional, check formulation recommendations).
- Pressurized spray bottles or a precision sprayer.
- Controlled environment growth chamber or greenhouse.
- 2. Preparation of **Polyoxin B** Solutions:
- Calculate the required amount of Polyoxin B to prepare stock solutions. For example, to
 make a 100 mg/L (100 ppm) solution from a 10% powder, dissolve 1 gram of the powder in 1
 liter of deionized water.

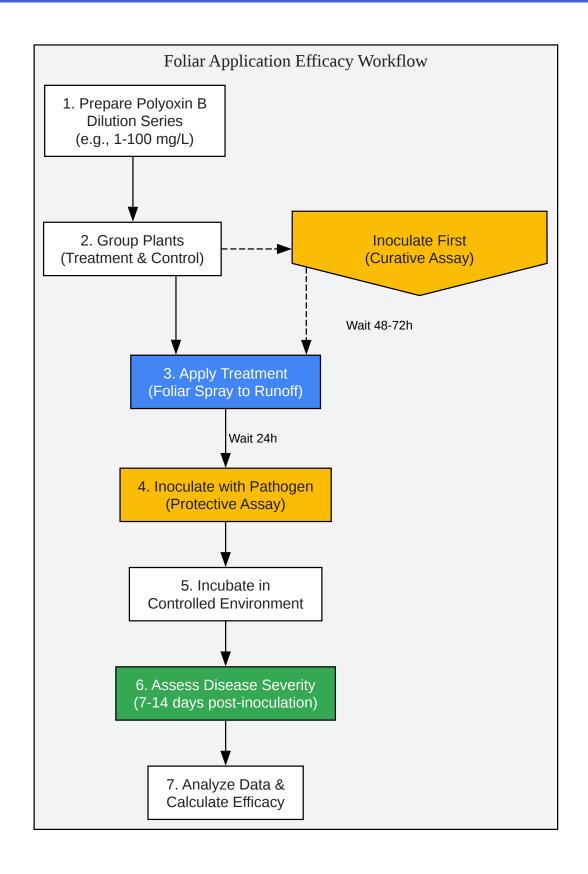
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- Prepare a dilution series to test multiple concentrations (e.g., 1, 10, 50, 100 mg/L).[12]
- Include a control group to be sprayed with water only.
- If using a wetting agent, add it to all solutions, including the control, at the recommended rate.
- 3. Experimental Design and Plant Treatment:
- Use a completely randomized design with a sufficient number of replicate plants per treatment group (n ≥ 5).
- For Protective Assay: Spray plants with the **Polyoxin B** solutions until foliage is thoroughly wet but before runoff occurs. Allow the foliage to dry completely (approx. 24 hours). Then, inoculate the plants with a suspension of fungal spores (e.g., 1 x 10⁵ spores/mL).[7]
- For Curative Assay: First, inoculate the plants with the fungal pathogen. After a set incubation period to allow for infection establishment (e.g., 48-72 hours), apply the Polyoxin B treatments.[12]
- 4. Incubation and Disease Assessment:
- Maintain plants in a controlled environment with optimal conditions for disease development (e.g., 25°C/17°C day/night, 70% relative humidity for powdery mildew).[16]
- After a suitable incubation period (e.g., 7-14 days), assess disease severity. This can be
 done by visually rating the percentage of leaf area covered by the fungus or by counting the
 number of lesions per leaf.
- Calculate the percent disease control for each treatment relative to the water-sprayed control group.





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Caption: Workflow for assessing the efficacy of foliar-applied **Polyoxin B**.



Protocol 2: Field Dissipation of Polyoxin B in Soil and Crops

This protocol is adapted from studies analyzing the environmental fate of **Polyoxin B** after application.[13][14] It is designed to determine the half-life of the compound in a specific crop and soil type.

- 1. Materials and Equipment:
- Commercial Polyoxin B formulation.
- Calibrated sprayer for field application.
- Materials for plot demarcation (stakes, measuring tape).
- Soil sampling tools (auger, core sampler).
- Sterile bags for sample collection.
- Freezer (-20°C) for sample storage.
- Analytical equipment for residue analysis (LC-MS/MS).
- 2. Experimental Site and Setup:
- Select a suitable field site and establish experimental plots (e.g., 20 m² per plot) with buffer zones to prevent spray drift.[13]
- Prepare the soil and plant the desired crop (e.g., cucumber) according to standard agricultural practices.
- Establish control plots that will not be treated with **Polyoxin B**.
- 3. Application of Polyoxin B:
- Apply Polyoxin B at a known rate, typically the highest recommended dosage for the crop (e.g., 225 g a.i./ha).[13]

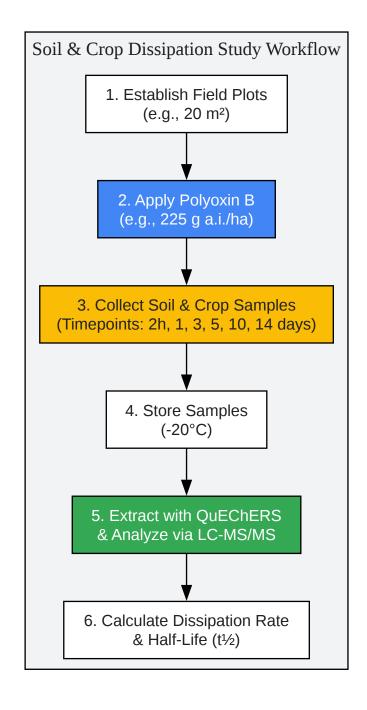
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- Apply the formulation as a foliar spray, ensuring even coverage over the plant canopy.
- 4. Sample Collection:
- Collect initial samples (crop and soil) from the plots immediately after the spray has dried (t=2 hours). This serves as the baseline residue level.
- Collect subsequent samples at predetermined intervals to track dissipation. A typical schedule would be 1, 3, 5, 10, and 14 days after application.[13]
- For each plot and time point, collect a representative sample by pooling subsamples (e.g.,
 2 kg of crop material and ~500 g of soil collected from five random points).[13]
- Immediately place samples in labeled bags and store them frozen at -20°C until analysis to prevent degradation.
- 5. Sample Preparation and Analysis:
- Homogenize the collected samples.
- Extract Polyoxin B using a validated method, such as a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) protocol. A common extraction solvent is 1% formic acid in ultrapure water.[13][14]
- Quantify the concentration of Polyoxin B in the extracts using a sensitive analytical technique like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[13][14]
- Use the concentration data over time to calculate the dissipation kinetics and the half-life
 (t½) of Polyoxin B in both the crop and soil matrices.





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Caption: Workflow for a field study on **Polyoxin B** dissipation.

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